

# Recommended Solvents for Deltasonamide 1 TFA Administration: Application Notes and Protocols

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## Compound of Interest

Compound Name: Deltasonamide 1 TFA

Cat. No.: B12400071

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These application notes provide detailed protocols for the preparation and administration of **Deltasonamide 1 TFA**, a potent inhibitor of the PDE6 $\delta$ -KRas interaction. The following guidelines are intended to ensure consistent and effective delivery of this compound for both in vitro and in vivo research applications.

Deltasonamide 1 is a picomolar affinity inhibitor of the PDE6 $\delta$ -KRas interaction, making it a valuable tool for cancer research.[1][2] Proper solubilization is critical for its biological activity and obtaining reliable experimental results. The trifluoroacetate (TFA) salt form of Deltasonamide 1 generally offers improved water solubility and stability compared to its free base form.[3]

## Chemical Properties of Deltasonamide 1 TFA

A summary of the key chemical properties of **Deltasonamide 1 TFA** is presented in the table below.

Property	Value	Reference
CAS Number	2235358-73-1	[2][4]
Molecular Formula	C <sub>32</sub> H <sub>40</sub> ClF <sub>3</sub> N <sub>6</sub> O <sub>6</sub> S <sub>2</sub>	
Molecular Weight	761.27 g/mol	
Appearance	White to off-white solid	

## Solubility Data

**Deltasonamide 1 TFA** exhibits solubility in various solvent systems. The choice of solvent will depend on the specific experimental requirements, such as the desired concentration and the administration route (in vitro vs. in vivo).

Solvent	Solubility	Notes	Reference
Water	200 mg/mL (262.72 mM)	Requires sonication to aid dissolution.	
DMSO	125 mg/mL (164.20 mM)	Requires sonication. Use of hygroscopic DMSO can impact solubility.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (3.86 mM)	Clear solution. Suitable for in vivo administration.	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (3.86 mM)	Clear solution. Suitable for in vivo administration.	

## Experimental Protocols

### I. Preparation of Stock Solutions

For consistency, it is recommended to prepare a high-concentration stock solution in DMSO, which can then be diluted into aqueous buffers or other solvent systems for final use.

#### Materials:

- **Deltasonamide 1 TFA** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (water bath or probe)

#### Protocol:

- Equilibrate the **Deltasonamide 1 TFA** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Deltasonamide 1 TFA** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution vigorously for 1-2 minutes.
- If precipitation is observed, sonicate the solution in a water bath until it becomes clear. Gentle heating can also be applied if necessary.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

#### Storage of Stock Solutions:

- Store at -80°C for up to 6 months.
- Store at -20°C for up to 1 month.
- Ensure tubes are sealed tightly to prevent moisture absorption.

## II. Preparation of Working Solutions for In Vitro Assays

Protocol:

- Thaw a single-use aliquot of the DMSO stock solution at room temperature.
- Dilute the stock solution to the final desired concentration in the appropriate cell culture medium or assay buffer.
- Ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced cellular toxicity.

### III. Preparation of Formulations for In Vivo Administration

Two primary formulations are recommended for in vivo studies. The choice between them may depend on the specific animal model, administration route, and desired dosing volume. It is recommended to prepare these formulations fresh on the day of use.

#### Protocol 1: Aqueous Formulation

This formulation is suitable for routes where an aqueous vehicle is preferred.

Materials:

- **Deltasonamide 1 TFA** DMSO stock solution
- PEG300
- Tween-80
- Sterile Saline (0.9% NaCl)

Procedure (for 1 mL final volume):

- Add 100 µL of a 25 mg/mL **Deltasonamide 1 TFA** stock solution in DMSO to a sterile tube.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.

- Add 450  $\mu$ L of sterile saline to bring the final volume to 1 mL.
- Mix until a clear solution is obtained.

#### Protocol 2: Oil-Based Formulation

This formulation may be suitable for subcutaneous or oral administration and can provide different pharmacokinetic profiles.

Materials:

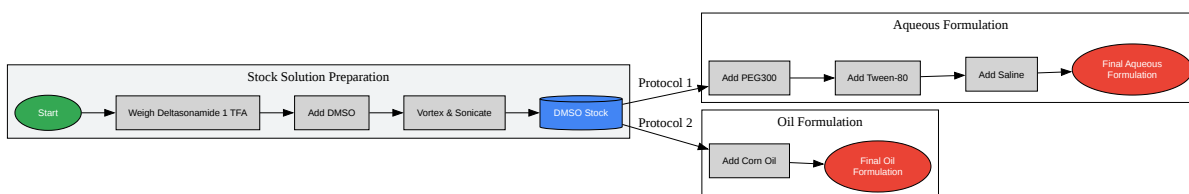
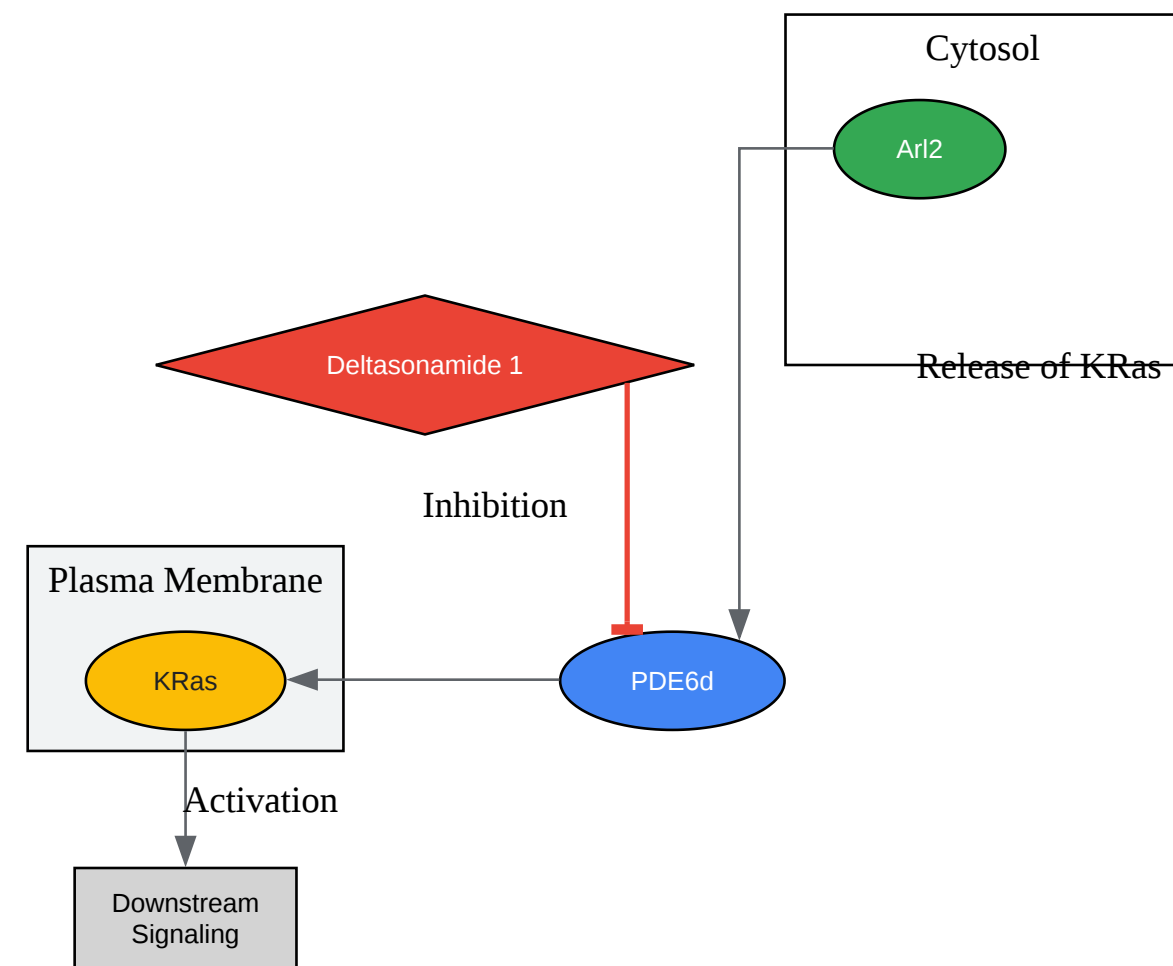
- **Deltasonamide 1 TFA** DMSO stock solution
- Corn Oil

Procedure (for 1 mL final volume):

- Add 100  $\mu$ L of a 25 mg/mL **Deltasonamide 1 TFA** stock solution in DMSO to a sterile tube.
- Add 900  $\mu$ L of corn oil.
- Mix thoroughly until a clear and uniform solution is achieved.
- Note: For continuous dosing periods exceeding half a month, this protocol should be chosen with care.

## Visualizations

### Signaling Pathway of Deltasonamide 1



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